

Physical and spectral data of 5-(4-Chlorophenyl)-2-methoxypyridine

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 5-(4-Chlorophenyl)-2-methoxypyridine

CAS No.: 1198416-70-4

Cat. No.: B598246

[Get Quote](#)

An In-depth Technical Guide to the Physical and Spectral Properties of **5-(4-Chlorophenyl)-2-methoxypyridine**

Introduction

5-(4-Chlorophenyl)-2-methoxypyridine is a substituted pyridine derivative of significant interest to researchers in medicinal chemistry and materials science. As a biaryl heterocyclic compound, it serves as a crucial scaffold and building block for the synthesis of more complex molecules with potential therapeutic activities. The presence of the methoxy group, the chlorine substituent, and the pyridine ring offers multiple sites for functionalization, making it a versatile precursor in drug discovery programs.

This technical guide provides a comprehensive overview of the essential physicochemical properties and detailed spectral data of **5-(4-Chlorophenyl)-2-methoxypyridine**. It is designed for scientists and professionals who require a deep understanding of this compound's characteristics for synthesis, characterization, and application. The guide includes predicted

spectral data based on established principles, detailed experimental protocols for its synthesis and analysis, and the scientific rationale behind these methodologies.

Physicochemical Properties

The fundamental physical and chemical properties of a compound are critical for its handling, storage, and application in experimental workflows. The key properties for **5-(4-Chlorophenyl)-2-methoxypyridine** are summarized below.

Property	Value	Source
IUPAC Name	5-(4-chlorophenyl)-2-methoxypyridine	-
CAS Number	1198416-70-4	[1]
Molecular Formula	C ₁₂ H ₁₀ ClNO	[1]
Molecular Weight	219.67 g/mol	[1]
Appearance	Predicted: White to off-white solid	-
Melting Point	Not experimentally determined in searched literature.	-
Boiling Point	Not experimentally determined in searched literature.	-
SMILES	<chem>COC1=NC=C(C=C1)C2=CC=C(Cl)C=C2</chem>	[1]
InChI Key	Not available in searched literature.	-

Molecular Structure

The structural arrangement of **5-(4-Chlorophenyl)-2-methoxypyridine** is fundamental to understanding its spectral characteristics and chemical reactivity. The numbering convention used in this guide for spectral assignments is illustrated below.

Caption: Molecular structure and atom numbering for **5-(4-Chlorophenyl)-2-methoxypyridine**.

Spectroscopic Data & Analysis

Direct experimental spectra for **5-(4-Chlorophenyl)-2-methoxypyridine** are not widely available in the public literature. Therefore, the following sections provide predicted data based on established principles of spectroscopic interpretation and analysis of structurally analogous compounds.^[2]^[3]

¹H Nuclear Magnetic Resonance (NMR) Spectroscopy

The ¹H NMR spectrum is predicted to show distinct signals for the aromatic protons on both the pyridine and chlorophenyl rings, as well as a characteristic singlet for the methoxy group protons. The chemical shifts are influenced by the electronic effects of the nitrogen atom, the methoxy group, and the chlorine atom.

Predicted ¹H NMR Data (400 MHz, CDCl₃)

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Rationale
~8.25	Doublet (d)	1H	H6	Proton adjacent to the pyridine nitrogen, deshielded.
~7.65	Doublet of Doublets (dd)	1H	H4	Coupled to both H3 and H6 (small coupling).
~7.45	Doublet (d)	2H	H2', H6'	Protons on the chlorophenyl ring ortho to the pyridine, deshielded by aromatic ring current.
~7.40	Doublet (d)	2H	H3', H5'	Protons on the chlorophenyl ring meta to the pyridine.
~6.85	Doublet (d)	1H	H3	Proton ortho to the electron-donating methoxy group, shielded.

| ~3.95 | Singlet (s) | 3H | -OCH₃ | Protons of the methoxy group. |

¹³C Nuclear Magnetic Resonance (NMR) Spectroscopy

The ¹³C NMR spectrum will provide information on the carbon skeleton. The number of unique carbon signals should correspond to the number of chemically non-equivalent carbon atoms in the molecule.

Predicted ^{13}C NMR Data (101 MHz, CDCl_3)

Chemical Shift (δ , ppm)	Assignment	Rationale
~164.0	C2	Carbon attached to both nitrogen and oxygen, highly deshielded.
~147.5	C6	Aromatic carbon adjacent to nitrogen.
~138.0	C4	Aromatic carbon in the pyridine ring.
~136.5	C1'	Quaternary carbon of the chlorophenyl ring attached to pyridine.
~134.0	C4'	Carbon atom bearing the chlorine substituent.
~129.5	C5	Quaternary carbon of the pyridine ring attached to the chlorophenyl ring.
~129.0	C3', C5'	Carbons meta to the pyridine substituent on the chlorophenyl ring.
~128.5	C2', C6'	Carbons ortho to the pyridine substituent on the chlorophenyl ring.
~111.0	C3	Carbon ortho to the electron-donating methoxy group, shielded.

| ~53.5 | $-\text{OCH}_3$ | Methoxy carbon. |

Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight and fragmentation pattern of the molecule. For **5-(4-Chlorophenyl)-2-methoxypyridine**, electron ionization (EI) would likely be employed.

Predicted Mass Spectrometry Data (EI)

m/z	Interpretation	Rationale
219/221	$[M]^+$	Molecular ion peak. The presence of a peak at M+2 with ~1/3 the intensity of M+ is the characteristic isotopic signature of one chlorine atom.
204/206	$[M - CH_3]^+$	Loss of a methyl radical from the methoxy group.
188	$[M - OCH_3]^+$	Loss of a methoxy radical.
153	$[M - Cl - CH_3]^+$	Loss of chlorine and a methyl radical.

| 115 | $[C_5H_4N-C_6H_5]^+$ fragment | Fragmentation involving cleavage of the bond between the two aromatic rings. |

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule based on the absorption of specific frequencies of infrared light.^{[4][5]}

Predicted Key IR Absorptions

Wavenumber (cm ⁻¹)	Vibration Type	Functional Group
~3100-3000	C-H Stretch	Aromatic
~2950-2850	C-H Stretch	Aliphatic (-OCH ₃)
~1600-1580	C=N Stretch	Pyridine Ring
~1500-1400	C=C Stretch	Aromatic Rings
~1250-1200	C-O-C Stretch	Aryl-alkyl ether (asymmetric)
~1050-1000	C-O-C Stretch	Aryl-alkyl ether (symmetric)
~1100-1000	C-Cl Stretch	Aryl Halide

| ~850-800 | C-H Bend | 1,4-disubstituted benzene (para) |

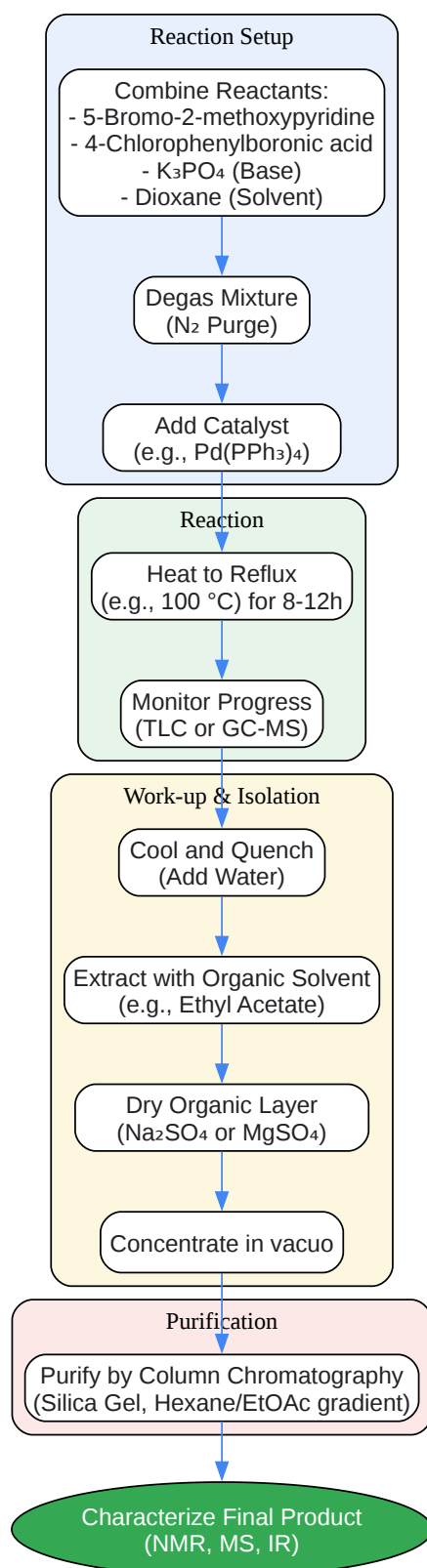
Experimental Protocols

The following sections provide detailed, field-proven methodologies for the synthesis and spectroscopic characterization of **5-(4-Chlorophenyl)-2-methoxypyridine**.

Synthesis Protocol: Suzuki-Miyaura Cross-Coupling

The Suzuki-Miyaura cross-coupling reaction is a robust and widely used method for the formation of C-C bonds between aryl groups. This protocol outlines the synthesis of the title compound from 5-bromo-2-methoxypyridine and 4-chlorophenylboronic acid. A similar methodology has been successfully used for related fluorinated pyridines.[6]

Workflow for Suzuki-Miyaura Synthesis



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the synthesis of **5-(4-Chlorophenyl)-2-methoxypyridine**.

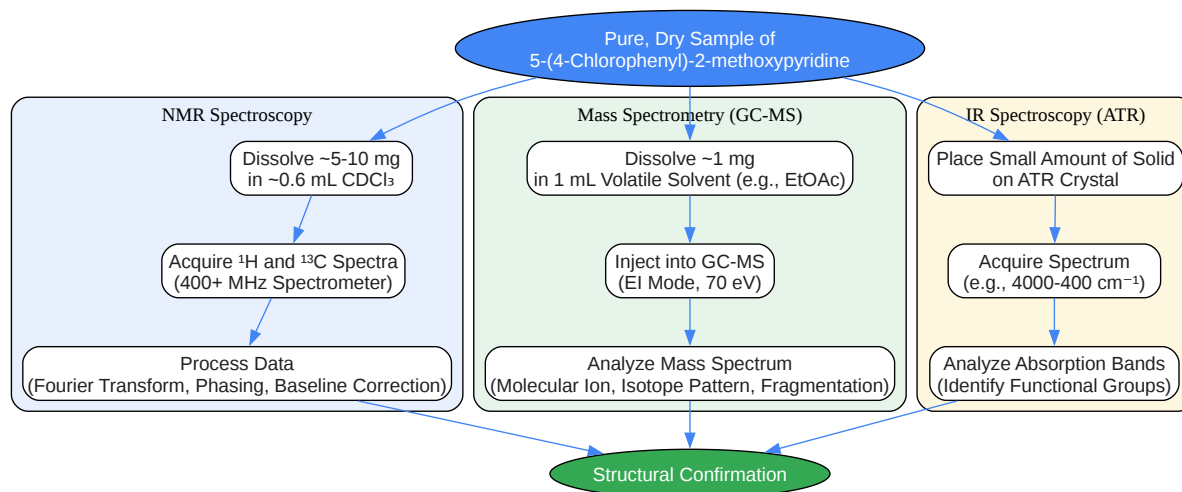
Step-by-Step Methodology:

- **Reaction Setup:** To a flame-dried round-bottom flask, add 5-bromo-2-methoxypyridine (1.0 eq), 4-chlorophenylboronic acid (1.1 eq), and potassium phosphate (K_3PO_4 , 2.0 eq).
- **Solvent Addition:** Add anhydrous 1,4-dioxane to the flask to achieve a concentration of approximately 0.1 M with respect to the limiting reagent.
- **Degassing:** Seal the flask with a septum and purge with dry nitrogen or argon gas for 15-20 minutes to remove oxygen, which can deactivate the palladium catalyst.
- **Catalyst Addition:** Under a positive pressure of the inert gas, add the palladium catalyst, such as tetrakis(triphenylphosphine)palladium(0) [$Pd(PPh_3)_4$] (0.02-0.05 eq).
- **Reaction:** Heat the reaction mixture to reflux (approximately 100 °C) and stir vigorously. Monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS). The reaction is typically complete within 8-12 hours.
- **Work-up:** Once the reaction is complete, cool the mixture to room temperature. Dilute with water and transfer to a separatory funnel.
- **Extraction:** Extract the aqueous layer three times with an organic solvent such as ethyl acetate.
- **Drying and Concentration:** Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- **Purification:** Purify the crude residue by flash column chromatography on silica gel, typically using a gradient of ethyl acetate in hexanes as the eluent, to yield the pure product.

Protocol for Spectroscopic Analysis

Accurate spectral data acquisition is paramount for structural confirmation.

Workflow for Spectroscopic Analysis



[Click to download full resolution via product page](#)

Caption: General workflow for the spectroscopic analysis of the synthesized compound.

1. NMR Sample Preparation & Acquisition:[7][8]

- **Sample Preparation:** Accurately weigh 5-10 mg of the purified, dry compound into a clean NMR tube. Add approximately 0.6 mL of a suitable deuterated solvent, such as chloroform-d (CDCl_3). Ensure the sample is fully dissolved.
- **Rationale:** CDCl_3 is a standard choice for its ability to dissolve a wide range of organic compounds and for providing a deuterium signal that the spectrometer uses to "lock" the magnetic field, ensuring stability.[7]
- **Acquisition:** Acquire ^1H and ^{13}C spectra on a high-field NMR spectrometer (e.g., 400 MHz or higher). Standard pulse programs are used for both nuclei. For ^{13}C , a proton-decoupled

experiment is standard to produce a spectrum with singlets for each carbon.

2. GC-MS Sample Preparation & Acquisition:[9]

- Sample Preparation: Prepare a dilute solution of the compound (~1 mg/mL) in a volatile solvent like ethyl acetate or methanol.
- Acquisition: Inject a small volume (e.g., 1 μ L) into a GC-MS system. The gas chromatograph will separate the compound from any minor impurities before it enters the mass spectrometer.
- Parameters: Use a standard non-polar column (e.g., HP-5ms). The mass spectrometer should be operated in Electron Ionization (EI) mode at 70 eV.

3. IR Sample Preparation & Acquisition:[10][11]

- Sample Preparation: For a solid sample, Attenuated Total Reflectance (ATR) is a modern and convenient method. Place a small amount of the dry solid directly onto the ATR crystal.
- Acquisition: Acquire the spectrum, typically over a range of 4000-400 cm^{-1} . A background spectrum of the clean ATR crystal should be taken first and automatically subtracted from the sample spectrum.

Conclusion

This guide has provided a detailed technical overview of **5-(4-Chlorophenyl)-2-methoxypyridine**, a compound of considerable utility in synthetic chemistry. By combining predicted spectral data with robust, validated protocols for its synthesis and characterization, this document serves as a valuable resource for researchers. The elucidated physicochemical properties and spectral fingerprints offer the necessary foundation for its application in the development of novel pharmaceuticals and advanced materials.

References

- Research Article.Synthesis and characterization of 5-((4-(2-methoxyethyl)phenoxy) methyl-2-chloropyridine. Available at: [\[Link\]](#)

- ZaiQi Bio-Tech. 4-(2-acetyl-5-chlorophenyl)-5-methoxypyridin-2(1H)-one | CAS No: 2201839-83-8. Available at: [\[Link\]](#)
- Arctom Scientific. [CAS NO. 338954-94-2] 5-(4-Chlorophenyl)-2-[(4-methoxyphenyl)sulfanyl]pyridine-3-carbonitrile. Available at: [\[Link\]](#)
- Supporting Information. Aerobic C-N Bond Activation: A Simple Strategy to Construct Pyridines and Quinolines. Available at: [\[Link\]](#)
- Wiley-VCH. Supporting Information for Cadmium-Catalyzed N-Arylation of Anilines and Amines. Available at: [\[Link\]](#)
- National Institutes of Health (NIH). Design and synthesis of novel 5-(4-chlorophenyl)furan derivatives with inhibitory activity on tubulin polymerization. Available at: [\[Link\]](#)
- PrepChem.com. Synthesis of 2-(4-Chlorophenyl)-4,5-bis(4-methoxyphenyl)pyrimidine. Available at: [\[Link\]](#)
- National Institutes of Health (NIH). Synthesis, IR Spectra, Crystal Structure and DFT Studies on 1-Acetyl-3-(4-Chlorophenyl)-5-(4-Methylphenyl)-2-Pyrazoline. Available at: [\[Link\]](#)
- Organic Syntheses. 3-(4-chlorophenyl)-5-(4-methoxyphenyl)isoxazole. Available at: [\[Link\]](#)
- PubChem. 2-((4-Chlorophenyl)(piperidin-4-yloxy)methyl)pyridine, (S)-. Available at: [\[Link\]](#)
- National Institutes of Health (NIH). 5-(4-Chlorophenyl)-2-fluoropyridine. Available at: [\[Link\]](#)
- Compound Interest. Analytical Chemistry – Infrared (IR) Spectroscopy. Available at: [\[Link\]](#)
- Research Article. PROCESS OPTIMIZATION AND GREEN CHEMISTRY APPROACH DURING SYNTHESIS AND CHARACTERIZATION OF 2-CHLOROMETHYL-3,5-DIMETHYL-4-METHOX. Available at: [\[Link\]](#)
- PubMed. ¹H-, ¹³C-, and ¹⁵N-NMR chemical shifts for selected glucosides and ribosides of aromatic cytokinins. Available at: [\[Link\]](#)
- MDPI. Spectroscopic Characterization Using ¹H and ¹³C Nuclear Magnetic Resonance and Computational Analysis of the Complex of Donepezil with 2,6-Methyl-β-Cyclodextrin and

Hydroxy Propyl Methyl Cellulose. Available at: [\[Link\]](#)

- PubMed.Method development and validation study for quantitative determination of 2-chloromethyl-3,4-dimethoxy pyridine hydrochloride a genotoxic impurity in pantoprazole active pharmaceutical ingredient (API) by LC/MS/MS. Available at: [\[Link\]](#)
- PubChem.5-Methoxy-2-(piperidin-4-yloxy)pyridine. Available at: [\[Link\]](#)
- National Institute of Standards and Technology (NIST).Pyridine - NIST WebBook. Available at: [\[Link\]](#)
- YouTube.Infrared Spectroscopy (IR Spectroscopy) Part-4 IR frequencies / Wave numbers. Available at: [\[Link\]](#)
- SpectraBase.2-(3-Chlorophenyl)-5-(4-methoxyphenyl)-1,3,4-oxadiazole - ¹H NMR Spectrum. Available at: [\[Link\]](#)
- PubMed.Synthesis, IR spectra, crystal structure and DFT studies on 1-acetyl-3-(4-chlorophenyl)-5-(4-methylphenyl)-2-pyrazoline. Available at: [\[Link\]](#)
- MDPI.Structural and Optical Properties of New 2-Phenylamino-5-nitro-4-methylpyridine and 2-Phenylamino-5-nitro-6-methylpyridine Isomers. Available at: [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 1198416-70-4|5-(4-Chlorophenyl)-2-methoxypyridine|BLD Pharm [\[bldpharm.com\]](http://bldpharm.com)
- 2. rsc.org [\[rsc.org\]](#)
- 3. pdf.benchchem.com [\[pdf.benchchem.com\]](#)
- 4. compoundchem.com [\[compoundchem.com\]](#)
- 5. m.youtube.com [\[m.youtube.com\]](#)

- [6. 5-\(4-Chlorophenyl\)-2-fluoropyridine - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [7. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [8. ¹H-, ¹³C-, and ¹⁵N-NMR chemical shifts for selected glucosides and ribosides of aromatic cytokinins - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [9. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [10. Synthesis, IR Spectra, Crystal Structure and DFT Studies on 1-Acetyl-3-\(4-Chlorophenyl\)-5-\(4-Methylphenyl\)-2-Pyrazoline - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [11. Synthesis, IR spectra, crystal structure and DFT studies on 1-acetyl-3-\(4-chlorophenyl\)-5-\(4-methylphenyl\)-2-pyrazoline - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Physical and spectral data of 5-(4-Chlorophenyl)-2-methoxypyridine]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b598246/docs#physical-and-spectral-data-of-5-4-chlorophenyl-2-methoxypyridine\]](https://www.benchchem.com/product/b598246/docs#physical-and-spectral-data-of-5-4-chlorophenyl-2-methoxypyridine)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check